

Personal protective equipment for handling Darusentan, (R)-

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Compound of Interest

Compound Name: Darusentan, (R)-

Cat. No.: B15186838

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Essential Safety and Handling Guide for Darusentan, (R)-

This document provides critical safety and logistical information for the handling and disposal of **Darusentan, (R)-**, a selective endothelin receptor A (ET-A) antagonist. The following procedures are designed to ensure the safety of laboratory personnel and to minimize environmental impact.

Hazard Identification and Classification:

Darusentan is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.^[1]

Hazard Classification	GHS Code	Description
Acute toxicity, Oral	Category 4	H302: Harmful if swallowed. ^[1]
Acute aquatic toxicity	Category 1	H400: Very toxic to aquatic life. ^[1]
Chronic aquatic toxicity	Category 1	H410: Very toxic to aquatic life with long lasting effects. ^[1]

Personal Protective Equipment (PPE)

Adequate personal protective equipment is mandatory when handling Darusentan to prevent exposure.

Equipment	Specification
Eye Protection	Safety goggles with side-shields.
Hand Protection	Protective gloves.
Skin and Body Protection	Impervious clothing.
Respiratory Protection	A suitable respirator should be used.

Table 1: Personal Protective Equipment for Handling Darusentan.[\[1\]](#)

Handling and Storage

Proper handling and storage are crucial to maintain the integrity of Darusentan and the safety of the laboratory environment.

Condition	Guideline
Handling	Avoid inhalation, and contact with eyes and skin. Prevent dust and aerosol formation. Use only in areas with appropriate exhaust ventilation. [1]
Storage (Powder)	Keep the container tightly sealed in a cool, well-ventilated area at -20°C. [1]
Storage (in Solvent)	Store at -80°C. [1] [2]
General Storage	Keep away from direct sunlight and sources of ignition. [1]
Incompatible Materials	Strong acids/alkalis, strong oxidizing/reducing agents. [1]

Table 2: Handling and Storage Guidelines for Darusentan.

First Aid Measures

In the event of exposure, immediate action is critical.

Exposure Route	First Aid Procedure
Eye Contact	Remove contact lenses, locate an eye-wash station, and flush eyes immediately with large amounts of water. Keep eyelids separated to ensure adequate flushing and call a physician promptly. [1]
Skin Contact	Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes and seek medical attention. [1]
Inhalation	Move the individual to fresh air immediately. If breathing is difficult, administer cardiopulmonary resuscitation (CPR), avoiding mouth-to-mouth resuscitation. [1]
Ingestion	Wash out the mouth with water. Do NOT induce vomiting. Call a physician. [1]

Table 3: First Aid Procedures for Darusentan Exposure.

Disposal Plan

Darusentan must be disposed of as hazardous waste.

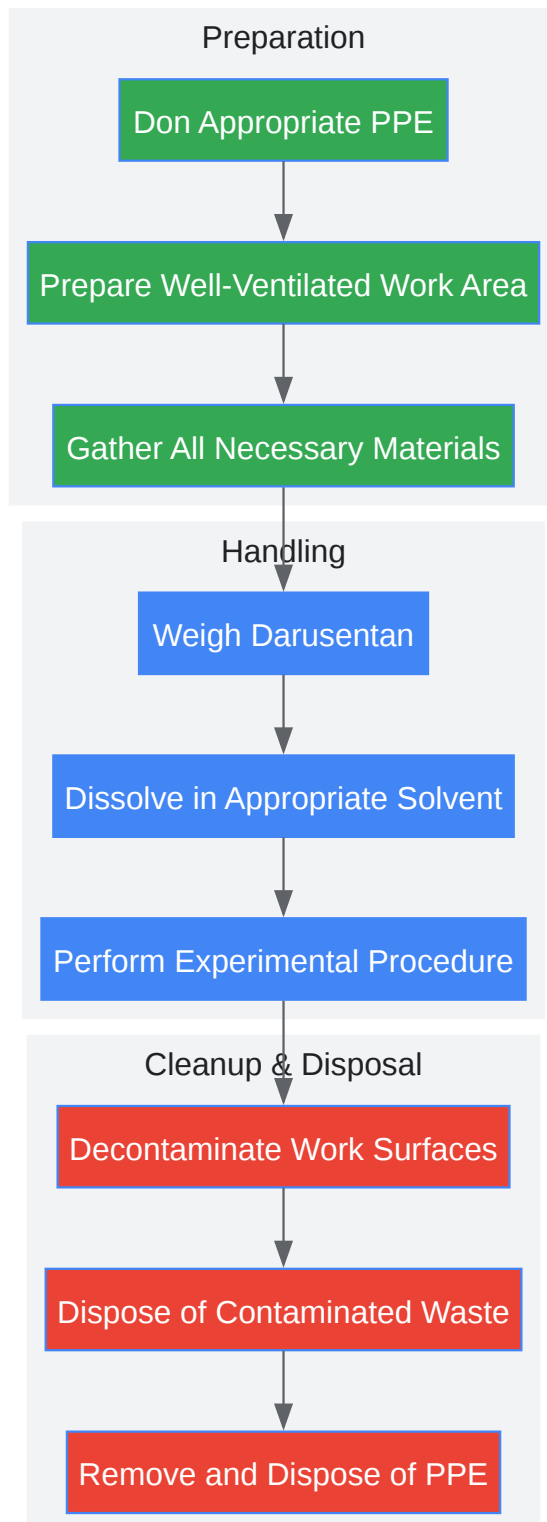
Waste Type	Disposal Procedure
Unused/Expired Product	Dispose of contents and container to an approved waste disposal plant.[1]
Contaminated Materials	Treat all materials that have come into contact with Darusentan as hazardous waste and dispose of them accordingly.
Spill Residue	Collect spillage and dispose of it in a designated, approved waste container.[1]

Table 4: Disposal Guidelines for Darusentan.

Experimental Workflows

The following diagrams illustrate the procedural workflows for handling Darusentan safely.

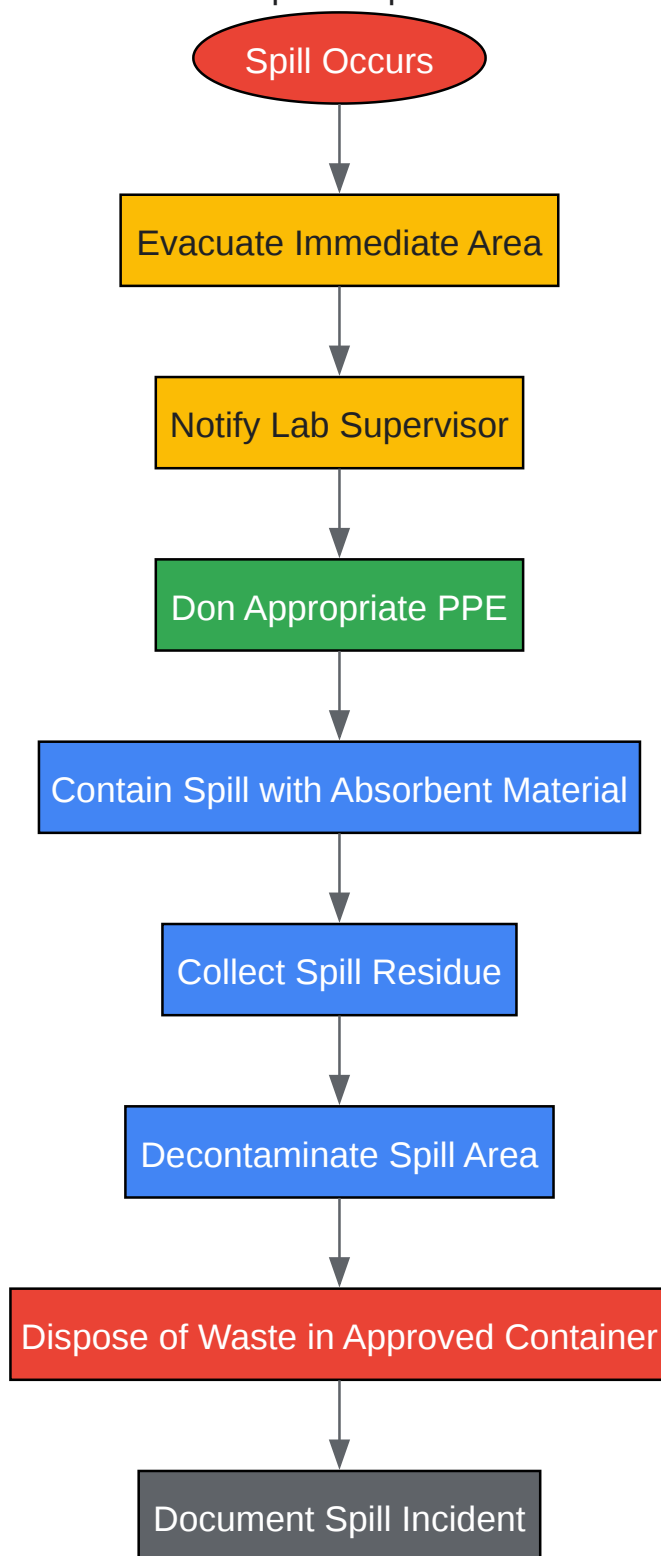
Standard Operating Procedure for Handling Darusentan



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Caption: Workflow for routine handling of Darusentan.

Darusentan Spill Response Protocol

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References

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- 2. medchemexpress.com [medchemexpress.com]
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